

High-Purity N-Stearoylsphingomyelin: A Guide for Researchers

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Compound of Interest

Compound Name: *N-Stearoylsphingomyelin*

Cat. No.: *B15578473*

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This document provides detailed application notes and protocols for the use of high-purity **N-Stearoylsphingomyelin** in scientific research. Tailored for researchers, scientists, and drug development professionals, this guide offers a comprehensive overview of the product's specifications, its role in critical signaling pathways, and detailed experimental procedures.

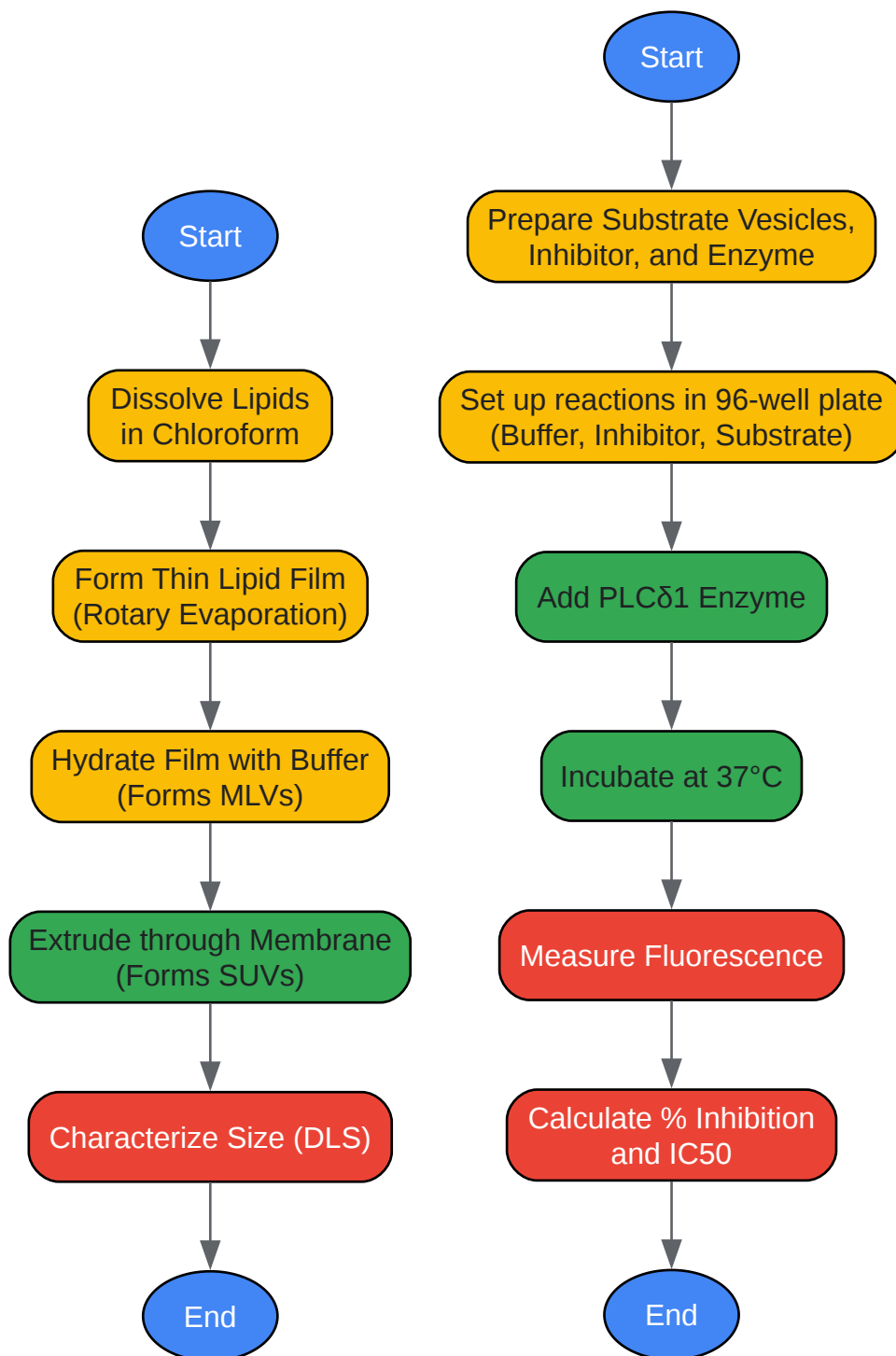
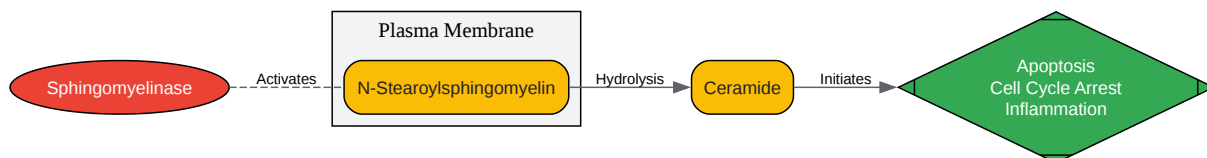
Product Overview and Commercial Supplier Specifications

N-Stearoylsphingomyelin is a saturated sphingomyelin that plays a crucial role in the formation of lipid rafts and cellular signaling. It is a key component of cell membranes and is involved in pathways related to apoptosis, cell proliferation, and inflammation. Several commercial suppliers offer high-purity **N-Stearoylsphingomyelin** for research purposes. A summary of their product specifications is provided below for easy comparison.

Specification	MedChemExpress[1]	ChemicalBook	Benchchem
Product Name	N-Stearoylsphingomyelin	N-STEAROYL-D-SPHINGOMYELIN[2]	N-Stearoylsphingomyelin
CAS Number	58909-84-5[1]	58909-84-5[2]	58909-84-5
Molecular Formula	C41H83N2O6P	C41H83N2O6P[2]	C41H83N2O6P
Molecular Weight	731.08	731.1	731.1 g/mol
Purity	>98%	Information not available	>98%
Appearance	White to off-white solid	White to Off-white Solid[2]	Solid
Storage	-20°C	-20°C[2]	-20°C

The Sphingomyelin-Ceramide Signaling Pathway

N-Stearoylsphingomyelin is a key precursor in the sphingomyelin-ceramide signaling pathway. The hydrolysis of sphingomyelin by sphingomyelinases (SMases) generates ceramide, a potent second messenger involved in a multitude of cellular processes. Ceramide can trigger signaling cascades leading to apoptosis, cell cycle arrest, and inflammation. Understanding this pathway is critical for research in cancer biology, neurodegenerative diseases, and immunology.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-STEAROYL-D-SPHINGOMYELIN CAS#: 58909-84-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [High-Purity N-Stearoylsphingomyelin: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15578473#commercial-suppliers-of-high-purity-n-stearoylsphingomyelin]

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